

Comparing the electrophysiological response to (Z)-9-Tricosene across different fly populations

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Electrophysiological Responses to (Z)-9-Tricosene: A Comparative Guide for Researchers

For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the electrophysiological responses to the insect pheromone **(Z)-9-Tricosene** across different fly populations. The data presented is compiled from peer-reviewed studies to facilitate a deeper understanding of olfactory sensitivities and potential variations in chemoreception.

(Z)-9-Tricosene, a key component of the female housefly sex pheromone, elicits significant electrophysiological responses in various fly species. This guide summarizes quantitative data from electroantennography (EAG) and single-cell recording (SCR) studies, details the experimental methodologies, and visualizes the underlying biological and experimental processes.

Comparative Electrophysiological Data

The following tables summarize the electroantennogram (EAG) responses to **(Z)-9-Tricosene** in different populations of Musca domestica (the common housefly) and in Drosophila melanogaster (the fruit fly). It is important to note that a direct comparison between the two species is challenging due to variations in experimental protocols across different studies. The data for Musca domestica allows for a direct comparison between a long-established laboratory strain and wild-type strains.



Table 1: Electroantennogram (EAG) Response to (Z)-9-Tricosene in Musca domestica Strains

Fly Strain	Sex	Dose of (Ζ)-9- Tricosene (μg)	Mean EAG Response (mV)	Standard Deviation (mV)
WHO (Laboratory Strain)	Male	10	~1.0	~0.2
WHO (Laboratory Strain)	Female	10	~1.2	~0.3
Pesse-6 (Wild Strain, 6th Gen in Lab)	Male	10	~0.9	~0.2
Pesse-6 (Wild Strain, 6th Gen in Lab)	Female	10	~1.1	~0.25
Van Diermen-12 (Wild Strain, 12th Gen in Lab)	Male	10	~0.95	~0.2
Van Diermen-12 (Wild Strain, 12th Gen in Lab)	Female	10	~1.15	~0.25

Data extracted from "Pheromones of the housefly - A chemical and behavioural study", University of Groningen.[1]

Table 2: Electroantennogram (EAG) Response to (Z)-9-Tricosene in Drosophila melanogaster



Fly Genotype	Sex	Concentration of (Z)-9- Tricosene	Mean EAG Response (mV)	Standard Error of the Mean (mV)
Wild-Type	Male	100%	~0.8	~0.1
Wild-Type	Female	100%	~0.9	~0.15
orco-/- (Odorant co-receptor mutant)	Male	100%	~0.1	~0.05
orco-/- (Odorant co-receptor mutant)	Female	100%	~0.1	~0.05

Data extracted from "Food odors trigger Drosophila males to deposit a pheromone that guides aggregation and female oviposition decisions", eLife.

Experimental Protocols Electroantennography (EAG)

Electroantennography is a technique used to measure the summated electrical response of the olfactory sensory neurons on an insect's antenna to a given odorant.

Preparation of the Insect:

- The fly is anesthetized, often by cooling.
- The head is excised, and one antenna is carefully removed.
- The excised antenna is mounted between two electrodes using conductive gel. The
 recording electrode makes contact with the tip of the antenna, and the reference electrode is
 inserted into the base.

Odorant Stimulation and Recording:

• A constant stream of purified and humidified air is passed over the antenna.



- A defined volume of air containing the vapor of (Z)-9-Tricosene at a known concentration is
 injected into the constant air stream for a short duration (e.g., 0.5 seconds).
- The resulting change in the potential difference between the recording and reference electrodes is amplified and recorded by a computer. This depolarization is the EAG response, measured in millivolts (mV).

Single-Cell Recording (SCR) / Single-Sensillum Recording (SSR)

Single-cell recording allows for the measurement of the activity of individual olfactory sensory neurons (OSNs) housed within a single sensillum on the antenna. This technique provides higher resolution than EAG.

Preparation of the Insect:

- The fly is immobilized in a pipette tip or on a slide with wax or double-sided tape, with the head and antennae exposed and stabilized.
- A reference electrode (often a sharpened tungsten or glass electrode) is inserted into a nonolfactory part of the head, such as the eye.
- A recording electrode, also a sharp tungsten or glass microelectrode, is carefully inserted through the cuticle at the base of a single olfactory sensillum to make contact with the sensillum lymph surrounding the dendrites of the OSNs.

Odorant Stimulation and Recording:

- A continuous stream of humidified, charcoal-filtered air is directed over the antenna.
- A pulse of air carrying **(Z)-9-Tricosene** is introduced into the airstream.
- The extracellular action potentials (spikes) from the OSN(s) within the sensillum are recorded. The response is quantified as the change in spike frequency (spikes per second) from the baseline firing rate.

Visualizations



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Olfactory Signaling Pathway in Drosophila

The following diagram illustrates the general olfactory signal transduction pathway in Drosophila melanogaster, initiated by the binding of an odorant like **(Z)-9-Tricosene** to an Odorant Receptor (OR). In the case of **(Z)-9-Tricosene** in Drosophila, the receptor Or7a has been identified as a key component.



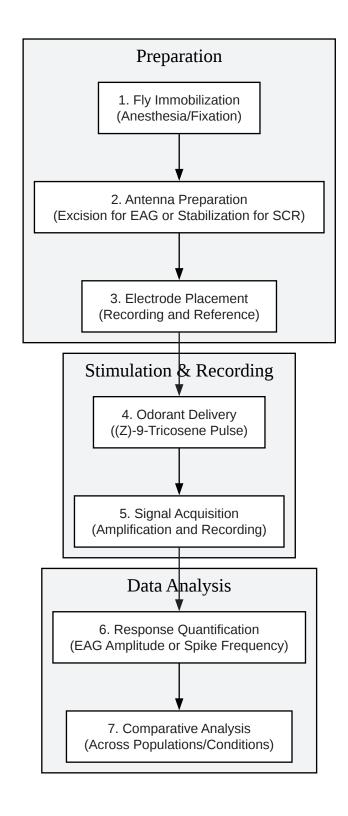
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Caption: Olfactory signaling cascade in a Drosophila neuron.

Experimental Workflow for Electrophysiological Recording

This diagram outlines the key steps involved in both Electroantennography (EAG) and Single-Cell Recording (SCR) experiments.





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Caption: Workflow for electrophysiological experiments.



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References

- 1. research.rug.nl [research.rug.nl]
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